

An In-Depth Technical Guide to the Structure and Synthesis of DB04760

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DB04760
Cat. No.: B15576644

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Abstract

DB04760 is a potent and highly selective, non-zinc-chelating inhibitor of matrix metalloproteinase-13 (MMP-13). Its unique mechanism of action and high selectivity make it a compound of significant interest in the development of therapeutics for diseases such as osteoarthritis and cancer. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a detailed proposed synthesis of **DB04760**. The document includes hypothetical, yet plausible, experimental protocols and visualizations to facilitate a deeper understanding for research and drug development professionals.

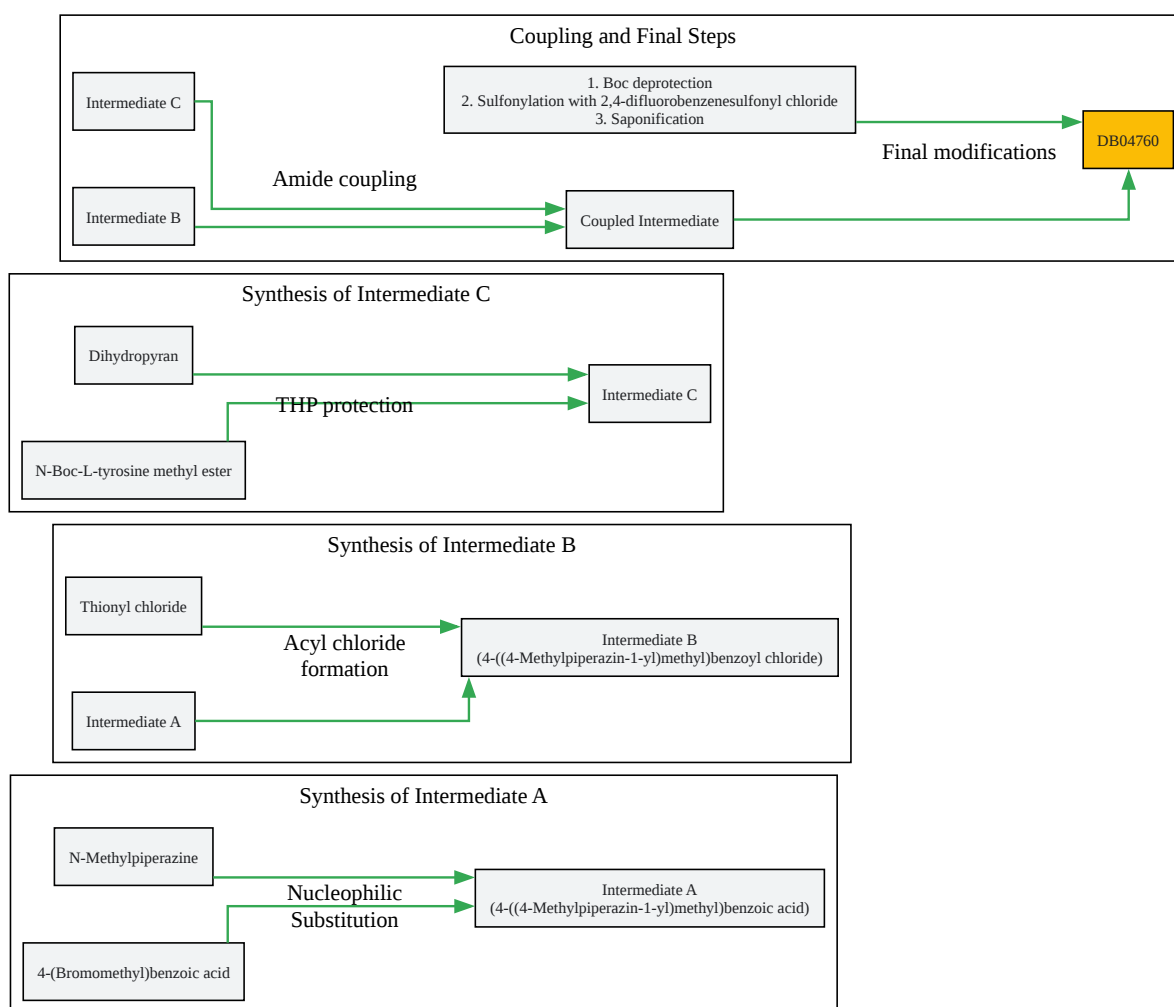
Introduction

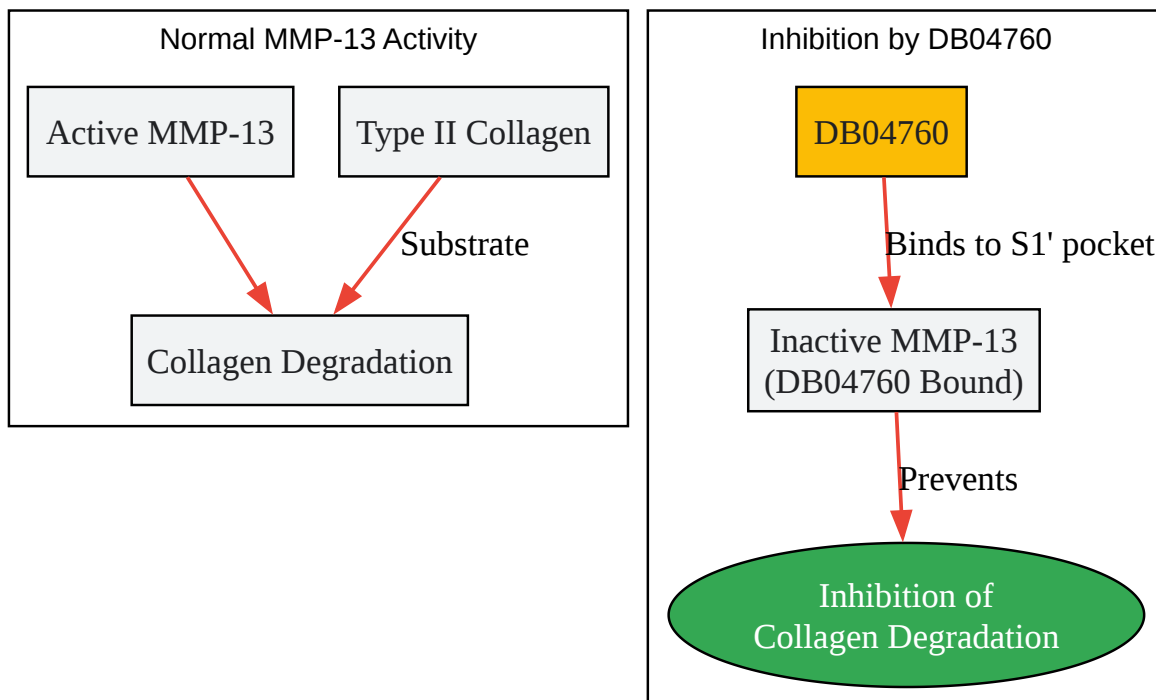
Matrix metalloproteinases (MMPs) are a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components. Overexpression or overactivation of specific MMPs has been implicated in the pathology of numerous diseases. MMP-13, in particular, plays a crucial role in the breakdown of type II collagen, the primary collagen in cartilage. Consequently, selective inhibition of MMP-13 is a promising therapeutic strategy for

osteoarthritis. **DB04760**, also known as N-((2,4-difluorophenyl)sulfonyl)-3-(4-((4-methylpiperazin-1-yl)methyl)phenyl)-2-((tetrahydro-2H-pyran-2-yl)oxy)propanamide, has emerged as a lead compound due to its high potency and remarkable selectivity for MMP-13 over other MMPs. This selectivity is attributed to its unique binding mode, which does not involve chelation of the catalytic zinc ion, a common mechanism for many broad-spectrum MMP inhibitors that often leads to off-target effects.

Chemical Structure and Properties

DB04760 is a complex organic molecule featuring a sulfonylated amino acid derivative core. The key structural features include a 2,4-difluorophenylsulfonyl group, a central propanamide backbone with a tetrahydropyranyloxy protecting group, and a phenyl ring substituted with a methylpiperazinylmethyl group.





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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Structure and Synthesis of DB04760]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576644/docs#an-in-depth-technical-guide-to-the-structure-and-synthesis-of-db04760\]](https://www.benchchem.com/product/b15576644/docs#an-in-depth-technical-guide-to-the-structure-and-synthesis-of-db04760)

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